

# KIO-301 Technical Support Center: Strategies to Minimize Off-Target Effects

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## Compound of Interest

Compound Name: KIO-301

Cat. No.: B10860252

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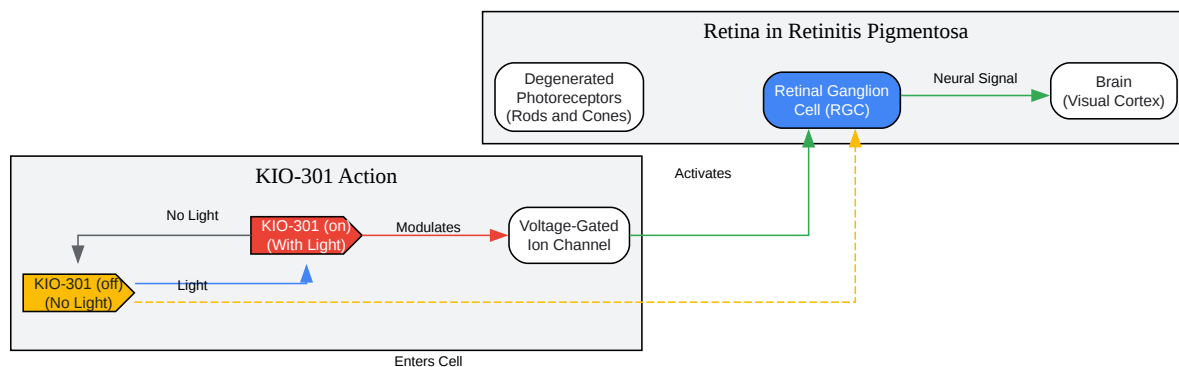
Welcome to the **KIO-301** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on utilizing **KIO-301** effectively in your experiments. Below you will find frequently asked questions (FAQs) and troubleshooting guides to help you anticipate and minimize potential off-target effects.

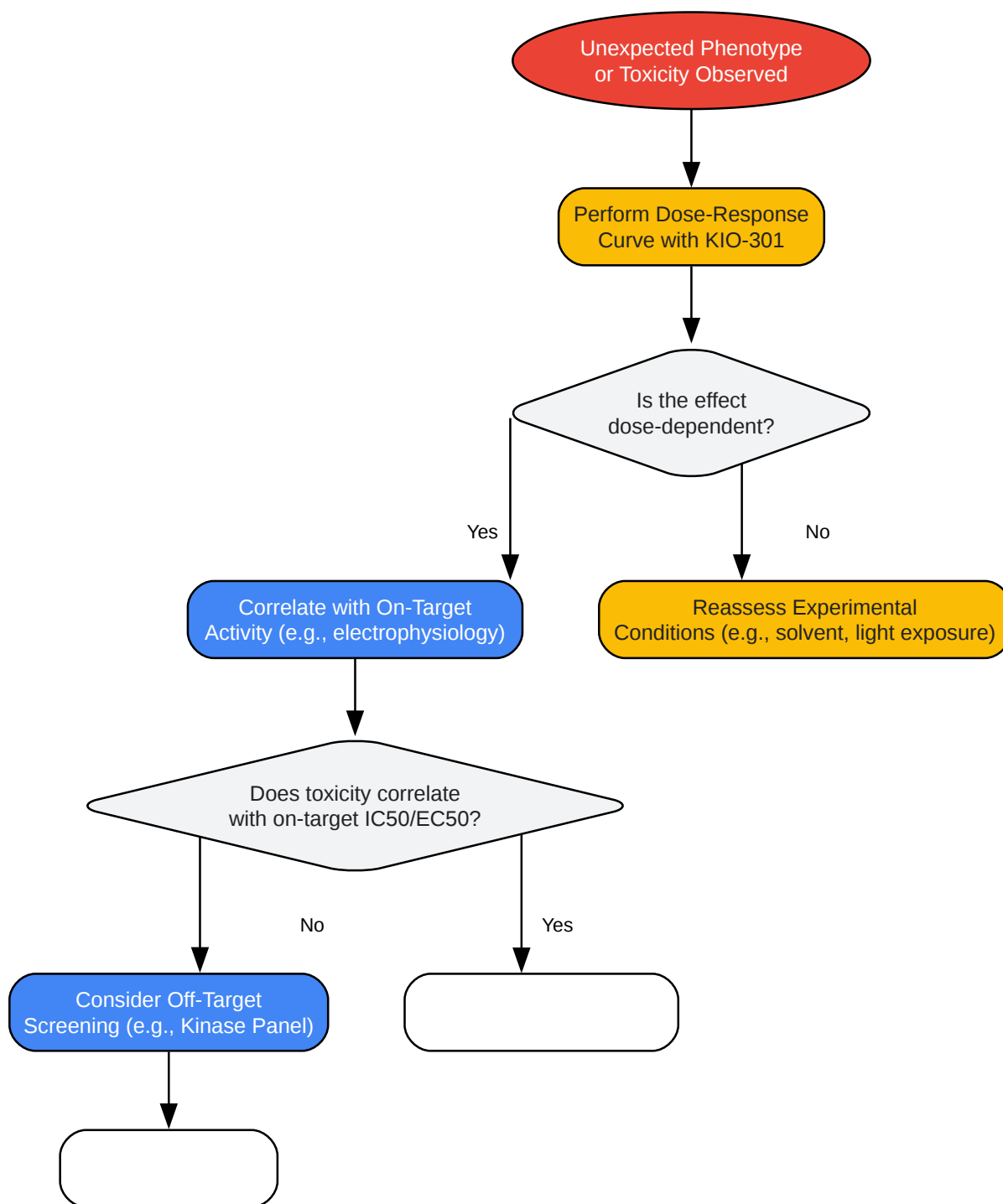
## Frequently Asked Questions (FAQs)

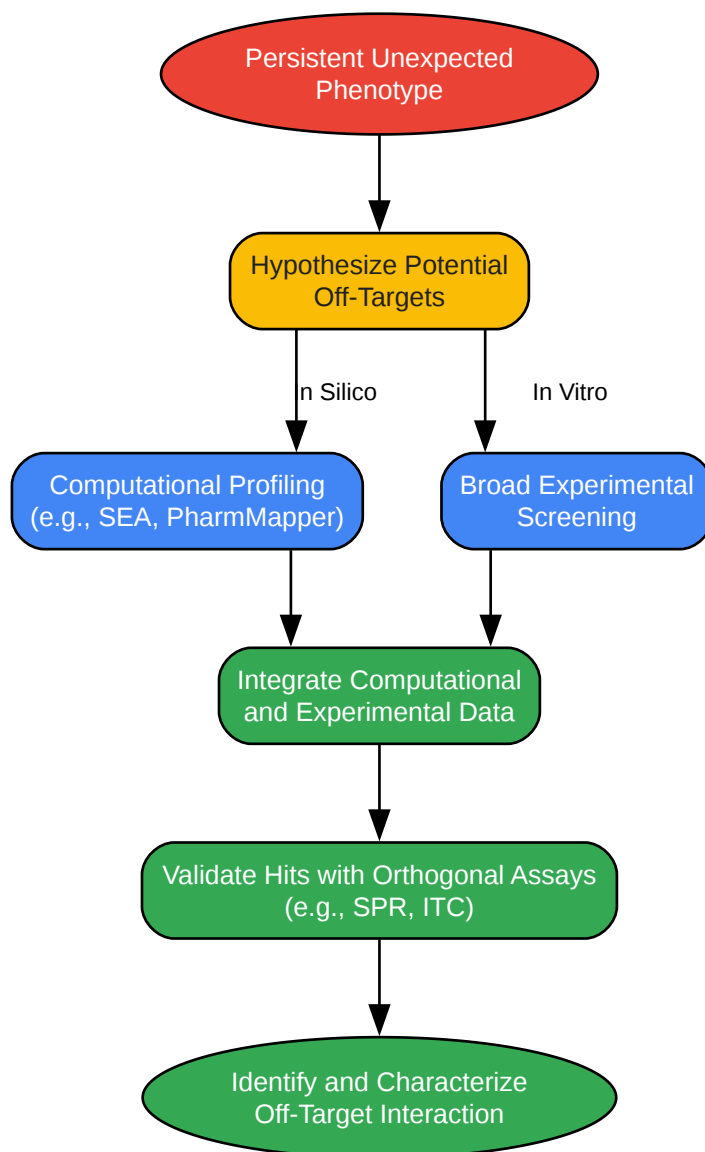
Q1: What is **KIO-301** and what is its mechanism of action?

A1: **KIO-301** is a small molecule, referred to as a "molecular photoswitch," designed to restore vision in patients with inherited retinal diseases like retinitis pigmentosa (RP).[1][2] In these conditions, the light-sensing photoreceptor cells (rods and cones) degenerate.[1] **KIO-301** is designed to selectively enter the surviving retinal ganglion cells (RGCs), which are downstream of the degenerated photoreceptors.[3][4]

When exposed to light, **KIO-301** changes its conformation from a linear "off" position to a bent "on" position. This change in shape allows it to interact with and modulate voltage-gated ion channels on the RGCs, causing them to send signals to the brain, thereby restoring light sensitivity. In the absence of light, it reverts to its inactive form.







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## References

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